

Clodinafop-Propargyl: A Comprehensive Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clodinafop

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Clodinafop-propargyl is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate chemical family.[1][2][3] It is widely utilized in agriculture for the control of annual grass weeds in cereal crops such as wheat and barley.[2][4][5][6] The herbicidal activity of **clodinafop**-propargyl is attributed to its R-enantiomer.[5][7] This technical guide provides an in-depth overview of the core physical and chemical properties of **clodinafop**-propargyl, along with its mode of action, experimental protocols for property determination, and analytical methodologies.

Chemical Identity and Properties

Clodinafop-propargyl is the prop-2-ynyl ester of **clodinafop**. [4] A summary of its key chemical identifiers and properties is presented below.

Property	Value	Reference
IUPAC Name	prop-2-ynyl (2R)-2-[4-[(5-chloro-3-fluoro-2-pyridinyl)oxy]phenoxy]propanoate	[4]
CAS Name	(2R)-2-[4-[(5-Chloro-3-fluoro-2-pyridinyl)oxy]phenoxy]propanoic acid 2-propynyl ester	[8]
CAS Number	105512-06-9	[1][3][4][8][9][10][11][12][13]
Molecular Formula	C ₁₇ H ₁₃ ClFNO ₄	[1][4][8][9][10][12]
Molecular Weight	349.74 g/mol	[8][9][10][12][14][15]
Synonyms	CGA-184927, Topik	[4][8]

Physicochemical Properties

The physical and chemical characteristics of a substance are crucial for understanding its environmental fate and behavior.

Physical Properties

Property	Value	Conditions	Reference
Physical State	Crystalline solid; Cream-colored odorless solid	Ambient	[1] [4]
Color	Colorless crystals; White to light brown powder	[1] [4]	
Odor	Odorless	[4]	
Melting Point	48.2-57.1 °C	[4] [16]	
Boiling Point	100.6 °C	at 0.082 Pa	[5] [17]
Density	1.37 g/mL	at 22 °C	[4] [12] [18]
Vapor Pressure	2.39×10^{-8} torr (3.19 $\times 10^{-6}$ Pa)	at 25 °C	[19]
Partition Coefficient (Log P)	3.90	at 25 °C	[4] [5] [18]

Solubility

Solvent	Solubility	Temperature	Reference
Water	4.0 mg/L	25 °C	[4] [5] [9] [19]
Acetone	880 g/L	25 °C	[4] [9] [18]
Ethanol	92 g/L	25 °C	[4] [18]
Toluene	690 g/L	25 °C	[4] [9] [18]
n-Hexane	0.0086 g/L	25 °C	[4] [9] [18]
n-Octanol	25 g/L	25 °C	[4] [18]

Stability

Condition	Half-life (DT ₅₀)	Remarks	Reference
Hydrolysis (pH 4)	17.9 days	at 25 °C	[5][20]
Hydrolysis (pH 5)	26.8 days	at 25 °C	[5][20]
Hydrolysis (pH 7)	2.7 - 4.8 days	at 25 °C	[4][5][20]
Hydrolysis (pH 9)	1.68 - 2.2 hours	at 25 °C	[4][5][20]
Aqueous Photolysis	Rapid	[5]	

Clodinafop-propargyl is relatively stable in acidic conditions but hydrolyzes rapidly in alkaline media.[4][5] It does not absorb light at wavelengths greater than 290 nm, suggesting it is not susceptible to direct photolysis by sunlight.[4]

Mode of Action

Clodinafop-propargyl is a systemic herbicide that is absorbed through the leaves of grass weeds.[1][6][15][21] Its herbicidal effect stems from the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).[1][2][6][15][18][21][22] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes.[1][2][21][22] By blocking this enzyme, **clodinafop**-propargyl disrupts the formation of cell membranes, leading to the cessation of growth, chlorosis, and ultimately the death of susceptible grass weeds.[1][21] Broadleaf crops are generally tolerant because their ACCase enzyme has a different structure that is not affected by this class of herbicides.[2]



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Mode of Action of **Clodinafop**-propargyl

Experimental Protocols

The determination of the physicochemical properties of **clodinafop**-propargyl is conducted following standardized international guidelines to ensure data quality and comparability. The most commonly cited methods are those developed by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).[\[5\]](#)[\[20\]](#)

Property	OECD Guideline	Description
Melting Point/Melting Range	OECD 102	This guideline describes various methods such as the capillary tube method, hot stage apparatus, and differential scanning calorimetry (DSC) to determine the melting point of a substance. [12] [17] [23] [24]
Boiling Point	OECD 103	This guideline provides methods like the ebulliometer, dynamic method, and distillation method for determining the boiling point of liquids. [5] [20] [25]
Vapor Pressure	OECD 104	This guideline outlines several methods including the dynamic method, static method, and gas saturation method to measure the vapor pressure of a chemical. [10] [26] [27] [28]
Water Solubility	OECD 105	This guideline details the column elution method and the flask method for determining the water solubility of substances. [2] [9] [19] [29] [30]
Partition Coefficient (n-octanol/water)	OECD 107 & 117	OECD 107 describes the shake flask method, while OECD 117 outlines the HPLC method for determining the partition coefficient, a measure of a chemical's lipophilicity. [4] [13] [15] [31]

Hydrolysis as a Function of pH OECD 111

This guideline specifies a procedure to assess the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH levels (typically 4, 7, and 9).[\[7\]](#)[\[8\]](#)[\[11\]](#)[\[14\]](#)[\[21\]](#)

Analytical Methods

The quantification of **clodinafop**-propargyl in various matrices is essential for residue analysis and quality control. High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose.

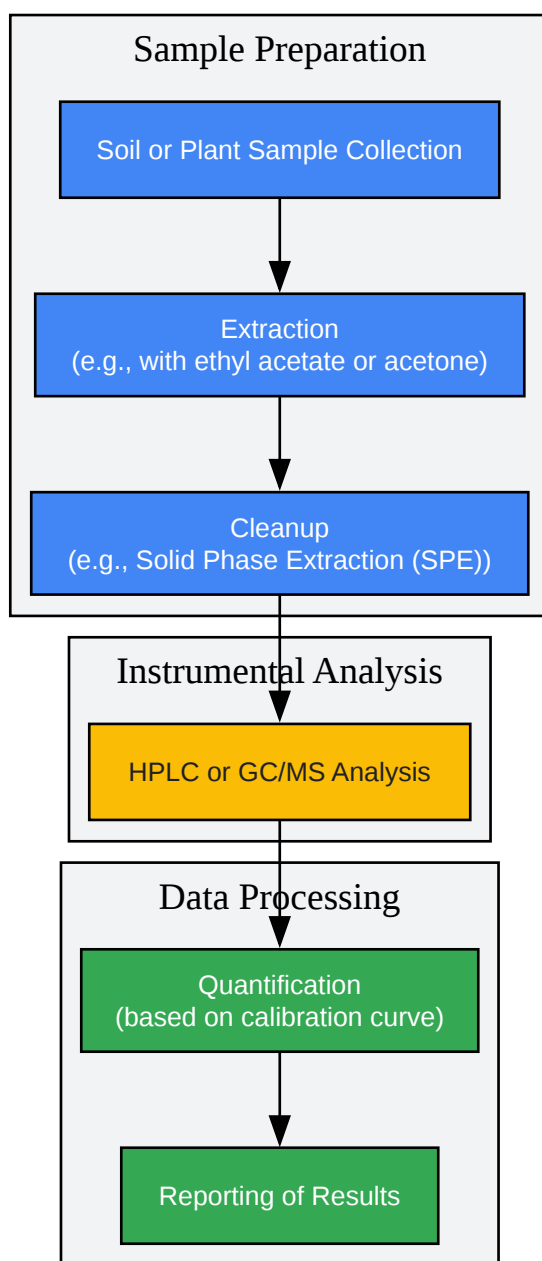
HPLC Method for Formulation Analysis

CIPAC has adopted methods for the determination of **clodinafop**-propargyl in technical materials and formulations.[\[22\]](#) These methods often involve a two-step process to account for the chirality of the active ingredient:

- Reversed-Phase HPLC: This is used to determine the total amount of **clodinafop**-propargyl (both R- and S-enantiomers) with UV detection typically around 305 nm.[\[6\]](#)
- Chiral HPLC: This method is employed to separate the R- and S-enantiomers and determine the enantiomeric purity, with UV detection often at 230 nm.[\[6\]](#)[\[32\]](#)

Residue Analysis in Soil and Plant Matrices

Analytical methods have been developed for the determination of **clodinafop**-propargyl and its main metabolite, **clodinafop** acid, in soil and wheat.[\[24\]](#)[\[33\]](#) A general workflow for such an analysis is outlined below.



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General Workflow for Residue Analysis

A typical residue analysis protocol involves extraction of the analyte from the sample matrix using an appropriate solvent, followed by a cleanup step to remove interfering substances.[16][27][31][33][34] The final extract is then analyzed by an instrumental technique such as HPLC with a UV or mass spectrometry (MS) detector, or Gas Chromatography-Mass Spectrometry (GC-MS).[27][34][35][36]

Conclusion

This technical guide has summarized the key physical and chemical properties of **clodinafop-propargyl**. The provided data, presented in structured tables and diagrams, offers a valuable resource for researchers, scientists, and professionals in the field of drug development and crop protection. Understanding these fundamental properties is crucial for assessing the efficacy, environmental behavior, and safety of this important herbicide.

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- To cite this document: BenchChem. [Clodinafop-Propargyl: A Comprehensive Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b133158#clodinafop-propargyl-physical-and-chemical-properties>]

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